

# physical and chemical properties of Diethylisopropylsilyl trifluoromethanesulfonate

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## Compound of Interest

Compound Name: *Diethylisopropylsilyl  
Trifluoromethanesulfonate*

Cat. No.: *B155940*

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## An In-depth Technical Guide to Diethylisopropylsilyl Trifluoromethanesulfonate

### Introduction

**Diethylisopropylsilyl trifluoromethanesulfonate**, commonly abbreviated as DEIPSOTf, is a silylating agent used in organic synthesis. It belongs to the family of silyl triflates, which are known for their high reactivity. The primary application of **Diethylisopropylsilyl trifluoromethanesulfonate** is in the protection of functional groups, particularly alcohols, during multi-step synthetic sequences. The diethylisopropylsilyl (DEIPS) group offers a balance of steric bulk and reactivity, making it a useful tool for chemists. This guide provides a comprehensive overview of its physical and chemical properties, applications, and handling procedures, tailored for researchers and professionals in drug development and chemical synthesis.

## Core Properties and Identifiers

Quantitative data for **Diethylisopropylsilyl trifluoromethanesulfonate** is summarized in the tables below for easy reference.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	126889-55-2[1]
Molecular Formula	C <sub>8</sub> H <sub>17</sub> F <sub>3</sub> O <sub>3</sub> SSi[1]
Molecular Weight	278.36 g/mol [1]
Synonyms	Diethylisopropylsilyl triflate, Trifluoromethanesulfonic acid diethylisopropylsilyl ester
MDL Number	MFCD00191689

Table 2: Physical Properties

Property	Value
Appearance	Colorless to light yellow/orange clear liquid
Flash Point	89 °C (192.2 °F)
Refractive Index	1.40
Purity	>98.0%
Storage Temperature	0-10°C, under inert gas

## Chemical Reactivity and Applications

**Diethylisopropylsilyl trifluoromethanesulfonate** is a highly reactive silylating agent. The trifluoromethanesulfonate (triflate) group is an excellent leaving group, which facilitates the rapid reaction of the silyl moiety with nucleophiles such as alcohols. This reactivity makes it an effective reagent for introducing the diethylisopropylsilyl protecting group.

### Primary Application: Protection of Alcohols

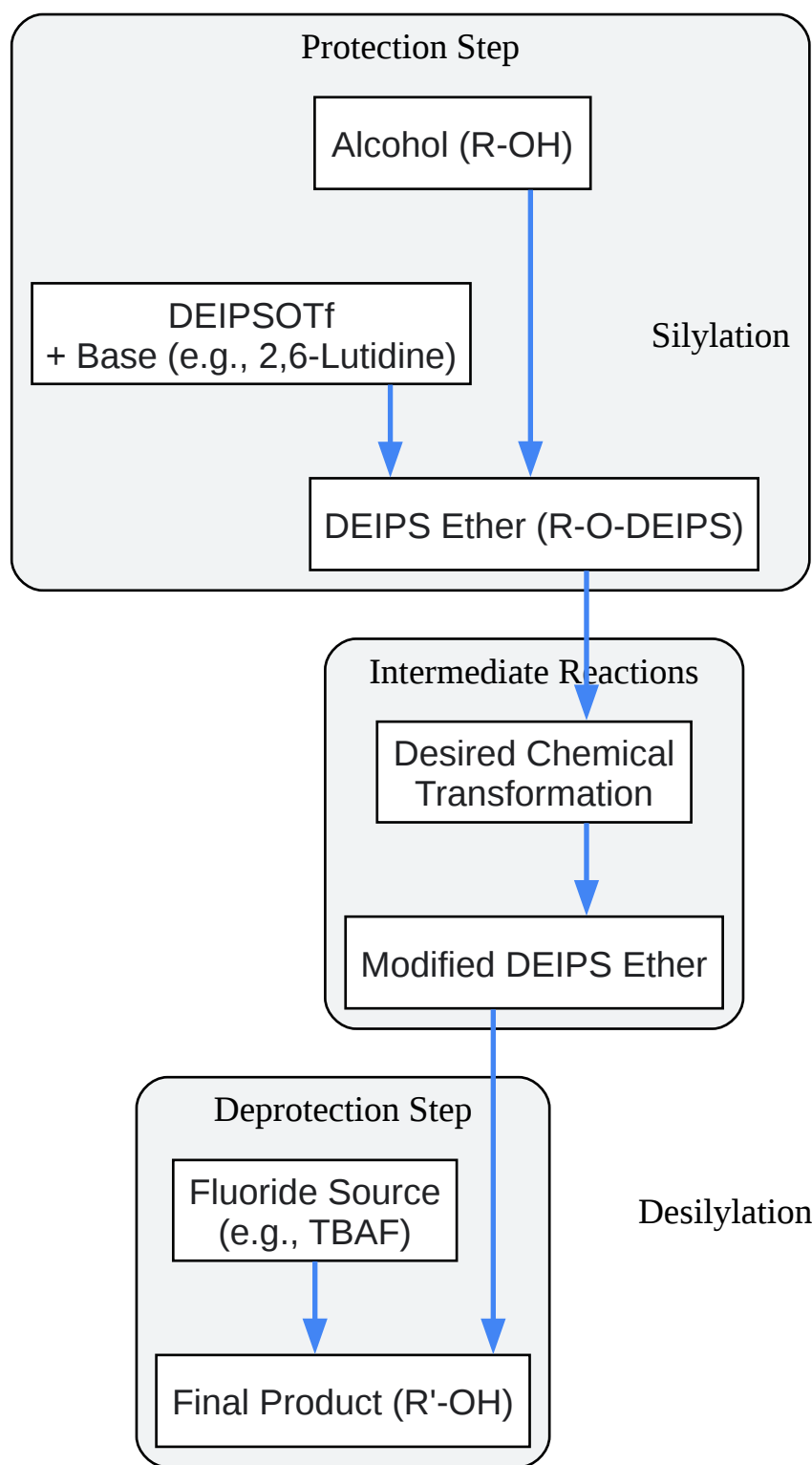
In the complex synthesis of organic molecules, it is often necessary to temporarily block a reactive functional group to prevent it from interfering with a reaction occurring elsewhere in the molecule. This temporary blocking is known as "protection," and the group added is a

"protecting group".<sup>[2][3]</sup> **Diethylisopropylsilyl trifluoromethanesulfonate** is used to protect alcohols by converting them into silyl ethers. This transformation is typically carried out in the presence of a non-nucleophilic base, such as 2,6-lutidine or triethylamine, to neutralize the triflic acid byproduct.

The resulting diethylisopropylsilyl ether is generally stable to a wide range of reaction conditions, including many oxidizing and reducing agents, organometallic reagents, and some acidic and basic conditions. The stability of the silyl ether is influenced by the steric bulk of the silyl group. The DEIPS group provides a moderate level of steric hindrance.

Deprotection, the removal of the silyl group to regenerate the alcohol, is most commonly achieved using a source of fluoride ions, such as tetrabutylammonium fluoride (TBAF), hydrogen fluoride (HF), or potassium fluoride (KF).<sup>[4]</sup> The high affinity of fluorine for silicon drives this reaction.

Logical Workflow for Alcohol Protection and Deprotection



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General workflow for the protection of an alcohol using DEIPSOTf.

## Experimental Protocols

The following are generalized experimental procedures for the protection of an alcohol with a silyl triflate and its subsequent deprotection. These protocols are based on standard procedures for similar silylating agents and may require optimization for specific substrates.

### Protection of a Primary Alcohol (Generalized Procedure)

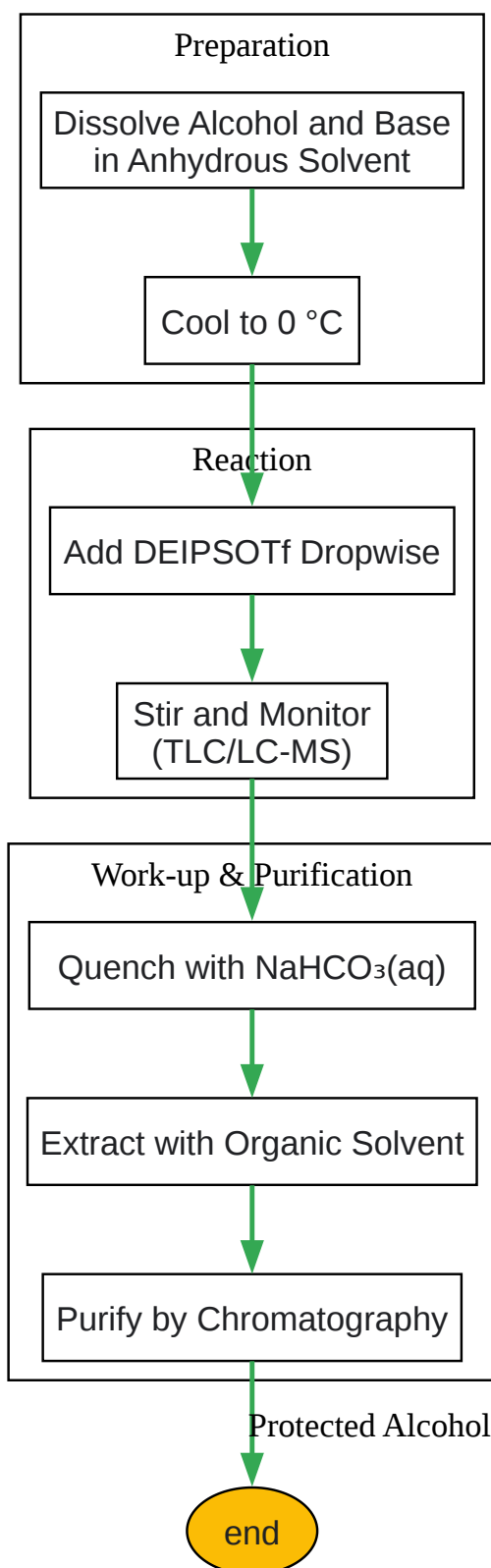
- **Preparation:** A solution of the alcohol (1.0 equivalent) and a hindered base such as 2,6-lutidine (1.2 equivalents) in an anhydrous aprotic solvent (e.g., dichloromethane or acetonitrile) is prepared in a flame-dried flask under an inert atmosphere (e.g., argon or nitrogen).
- **Cooling:** The solution is cooled to 0 °C in an ice bath.
- **Addition of Reagent:** **Diethylisopropylsilyl trifluoromethanesulfonate** (1.1 equivalents) is added dropwise to the stirred solution.
- **Reaction:** The reaction mixture is stirred at 0 °C and allowed to warm to room temperature. The progress of the reaction is monitored by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- **Work-up:** Upon completion, the reaction is quenched by the addition of a saturated aqueous solution of sodium bicarbonate. The aqueous layer is extracted with an organic solvent (e.g., ethyl acetate). The combined organic layers are washed with brine, dried over anhydrous sodium sulfate or magnesium sulfate, filtered, and concentrated under reduced pressure.
- **Purification:** The crude product is purified by flash column chromatography on silica gel to yield the pure silyl ether.

### Deprotection of a DEIPS Ether (Generalized Procedure)

- **Preparation:** The DEIPS-protected alcohol (1.0 equivalent) is dissolved in a suitable solvent such as tetrahydrofuran (THF).
- **Addition of Reagent:** A solution of tetrabutylammonium fluoride (TBAF) (1.0 M in THF, 1.2 equivalents) is added to the solution at room temperature.

- **Reaction:** The reaction mixture is stirred at room temperature, and the progress is monitored by TLC or LC-MS.
- **Work-up:** Once the reaction is complete, the solvent is removed under reduced pressure. The residue is then partitioned between water and an organic solvent (e.g., ethyl acetate).
- **Purification:** The organic layer is washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated. The crude product is purified by flash column chromatography to afford the deprotected alcohol.

Experimental Workflow Diagram



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A typical experimental workflow for alcohol protection.

## Safety and Handling

**Diethyisopropylsilyl trifluoromethanesulfonate** is a corrosive and combustible liquid that is sensitive to moisture and heat. It should be handled with appropriate safety precautions in a well-ventilated chemical fume hood.

Table 3: GHS Hazard Information

Hazard	Description
Pictogram	GHS05 (Corrosion)
Signal Word	Danger
Hazard Statements	H314: Causes severe skin burns and eye damage.
Precautionary Statements	P280: Wear protective gloves/protective clothing/eye protection/face protection. P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

### Handling and Storage

- **Handling:** Use only under a chemical fume hood.<sup>[5]</sup> Wear personal protective equipment, including chemical-resistant gloves, safety goggles, and a lab coat.<sup>[5]</sup> Avoid breathing vapors or mists.<sup>[5]</sup> Do not get in eyes, on skin, or on clothing.<sup>[5]</sup>
- **Storage:** Keep containers tightly closed in a dry, cool, and well-ventilated place.<sup>[5]</sup> Store under an inert atmosphere.<sup>[5]</sup> It is classified under Storage Class 8A for combustible corrosive hazardous materials.
- **Incompatibilities:** Incompatible with strong oxidizing agents, strong acids, and strong bases.<sup>[5]</sup> It is also moisture-sensitive.



## First Aid Measures

- Inhalation: If inhaled, remove the person to fresh air and keep them comfortable for breathing. Immediately call a poison center or doctor.
- Skin Contact: In case of skin contact, take off immediately all contaminated clothing and rinse the skin with water or shower.[5]
- Eye Contact: If in eyes, rinse cautiously with water for several minutes.[5] Remove contact lenses if present and easy to do, and continue rinsing.[5]
- Ingestion: If swallowed, rinse the mouth. Do NOT induce vomiting.[5]

## Conclusion

**Diethylisopropylsilyl trifluoromethanesulfonate** is a valuable reagent for the protection of alcohols in organic synthesis. Its high reactivity, coupled with the stability of the resulting silyl ether under various conditions, makes it a useful tool for the synthesis of complex molecules in pharmaceutical and materials science research. Due to its corrosive and reactive nature, strict adherence to safety protocols is essential when handling this compound.

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